

An In-depth Technical Guide on 3,3'-Bis(trifluoromethyl)benzophenone

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | 3,3'-Bis(trifluoromethyl)benzophenone |
| Cat. No.: | B159179 |

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3,3'-Bis(trifluoromethyl)benzophenone**, focusing on its core physical properties, established experimental protocols for its characterization, and a representative synthetic pathway. This compound is a notable aromatic ketone, utilized as a photoinitiator and a building block in medicinal and materials science.

Core Compound Properties

3,3'-Bis(trifluoromethyl)benzophenone is a solid, crystalline compound at room temperature. Its key physical and chemical data are summarized below. The presence of two trifluoromethyl groups significantly influences its electronic properties, thermal stability, and reactivity.

Table 1: Physicochemical Data for **3,3'-Bis(trifluoromethyl)benzophenone**

| Property | Value | Source(s) |
|-------------------|---|---------------------|
| IUPAC Name | Bis[3-(trifluoromethyl)phenyl]methanone | [1] |
| CAS Number | 1868-00-4 | [2] |
| Molecular Formula | C ₁₅ H ₈ F ₆ O | [2] |
| Molecular Weight | 318.21 g/mol | [2] |
| Melting Point | 98 - 102 °C | [3] |
| | [1] | |
| Boiling Point | 328.6 ± 42.0 °C (Predicted) | [1] |
| Appearance | White to light yellow powder or crystal | [3] |
| Density | 1.3935 g/cm ³ (Estimate) | [1] |
| Solubility | Chloroform (Slightly), Methanol (Slightly) | [1] |

Experimental Protocols

Detailed methodologies for the characterization and synthesis of chemical compounds are critical for reproducibility and validation in research and development.

The melting point is a fundamental property for assessing the purity of a crystalline solid. An impure substance typically exhibits a depressed and broadened melting range.[\[4\]](#) The following protocol describes a standard method using a modern digital melting point apparatus.

Objective: To accurately determine the melting point range of a solid sample of **3,3'-Bis(trifluoromethyl)benzophenone**.

Materials:

- Sample of **3,3'-Bis(trifluoromethyl)benzophenone** (must be dry and finely powdered)[\[5\]](#)

- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp, DigiMelt)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **3,3'-Bis(trifluoromethyl)benzophenone** sample is completely dry.[5]
 - If the sample consists of large crystals, gently grind it into a fine, homogeneous powder using a clean, dry mortar and pestle.[3][5]
- Loading the Capillary Tube:
 - Place a small amount of the powdered sample onto a clean, dry surface.
 - Press the open end of a capillary tube into the powder pile to collect a small amount of the sample.[4]
 - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end.[3] To further compact the sample, drop the capillary tube (closed end down) through a long, narrow glass tube onto the benchtop.[6]
 - Repeat until the packed sample height is approximately 2-3 mm.[4]
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[6]
 - If the approximate melting point is unknown, perform a rapid preliminary run by heating at a rate of 10-20 °C per minute to get an estimated range.[3]
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.

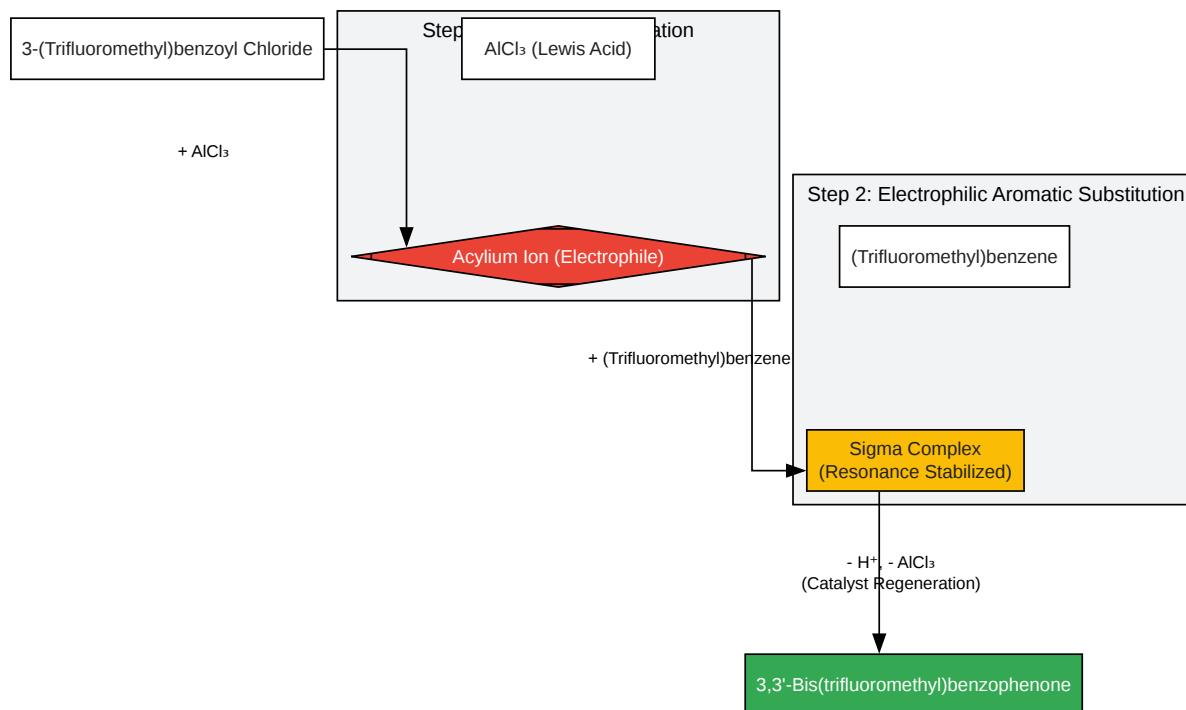
- For an accurate measurement, set the heating ramp rate to 1-2 °C per minute.
- Observe the sample through the magnified viewfinder.
- Record the temperature (T_1) at which the first droplet of liquid appears.[6]
- Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
- The melting point is reported as the range $T_1 - T_2$. For a pure compound, this range should be narrow, typically 0.5-1.5 °C.

- Post-Measurement:
 - Turn off and cool down the apparatus.
 - Dispose of the used capillary tube in the designated glass waste container. A fresh sample and tube must be used for any subsequent trials.[6]

The synthesis of diaryl ketones such as **3,3'-Bis(trifluoromethyl)benzophenone** can be effectively achieved via the Friedel-Crafts acylation.[7] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride in the presence of a strong Lewis acid catalyst.[8]

Objective: To synthesize **3,3'-Bis(trifluoromethyl)benzophenone** by reacting 3-(trifluoromethyl)benzoyl chloride with 1-bromo-3-(trifluoromethyl)benzene followed by a subsequent reaction, or more directly, by reacting two equivalents of a suitable trifluoromethylated benzene derivative with a carbonyl source. A plausible direct route involves the acylation of (trifluoromethyl)benzene with 3-(trifluoromethyl)benzoyl chloride.

The following diagram illustrates the general mechanism for this class of reaction.



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